

comparing CAY10583 with newly developed BLT2 agonists

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Compound of Interest

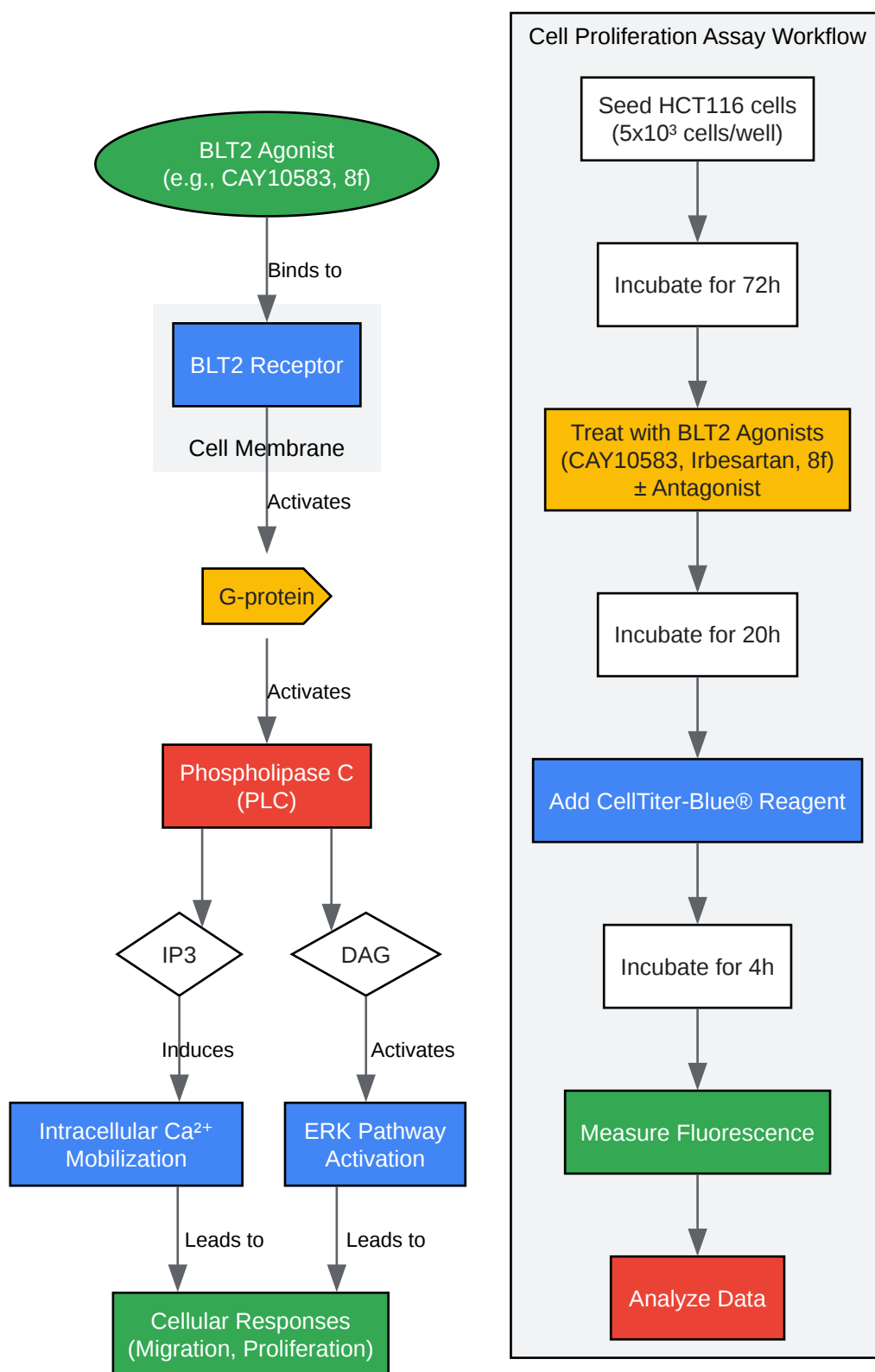
Compound Name: CAY10583

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Mechanism of Action and Signaling Pathway

BLT2 is a low-affinity receptor for leukotriene B4 (LTB4) and other lipid mediators.[7][8][9] Upon activation by an agonist, BLT2 couples to G-proteins, initiating intracellular signaling cascades. This can lead to various cellular responses, including calcium mobilization and the activation of the ERK (extracellular signal-regulated kinase) pathway.[6] The activation of these pathways is crucial for the therapeutic effects observed, such as enhanced cell migration and proliferation. [1][10] Molecular modeling studies suggest that the interaction with specific residues, such as Tyr271 in the sixth transmembrane domain (TM6), is a key trigger for BLT2 activation.[11][12]



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